

1-Nitropropene: A Comprehensive Technical Guide to Health and Safety

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Compound of Interest

Compound Name: 1-Nitropropene

Cat. No.: B1615415

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Introduction: **1-Nitropropene** (CAS No: 3156-70-5) is a nitroalkene of growing interest in organic synthesis. Its reactivity makes it a valuable intermediate, but also necessitates a thorough understanding of its health and safety profile. This guide provides an in-depth overview of the known health and safety information for **1-nitropropene**, including its physical and chemical properties, toxicological data, handling and storage procedures, and emergency protocols. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **1-nitropropene**, this guide also draws upon data from structurally related compounds where appropriate, clearly indicating when such extrapolations are made.

Physical and Chemical Properties

Limited experimental data is available for the physical and chemical properties of **1-nitropropene**. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₃ H ₅ NO ₂	--INVALID-LINK--
Molecular Weight	87.08 g/mol	--INVALID-LINK--
Density	1.0654 g/cm ³ @ 20 °C	--INVALID-LINK--
Boiling Point	54 °C @ 28 Torr	--INVALID-LINK--

Toxicological Information

The toxicological profile of **1-nitropropene** is not as extensively studied as some related compounds. However, available data and classifications indicate that it should be handled with significant caution.

Toxicity Data	Value	Species	Route	Source
LCLo	500 mg/m ³ / 10 min	Mouse	Inhalation	--INVALID-LINK--

GHS Hazard Classification:[\[1\]](#)[\[2\]](#)[\[3\]](#)

Based on aggregated data from multiple sources, **1-nitropropene** is classified with the following hazards:

- Flammable liquid and vapor (H226)
- Toxic if swallowed (H301)
- Harmful in contact with skin (H312)
- Causes skin irritation (H315)
- May cause an allergic skin reaction (H317)
- Causes serious eye irritation (H319)
- Harmful if inhaled (H332)
- May cause allergy or asthma symptoms or breathing difficulties if inhaled (H334)
- May cause respiratory irritation (H335)

The "Danger" signal word is associated with its acute toxicity if swallowed and its potential to cause respiratory sensitization.[\[1\]](#) A "Warning" signal word is associated with its flammability, other acute toxicities, and irritation properties.[\[3\]](#)

Experimental Protocols

A common method for the synthesis of nitroalkenes is the Henry reaction (also known as the nitroaldol reaction), followed by dehydration.^[4] For **1-nitropropene**, a potential synthetic route is the dehydration of 1-nitro-2-propanol.

Illustrative Protocol for the Dehydration of 1-Nitro-2-propanol:

This is a general procedure based on known chemical transformations and may require optimization.

Materials:

- 1-nitro-2-propanol
- Methanesulfonyl chloride
- Triethylamine
- Anhydrous solvent (e.g., dichloromethane)
- Ice bath
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- In a well-ventilated fume hood, dissolve 1-nitro-2-propanol in an appropriate anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add triethylamine to the solution, followed by the dropwise addition of methanesulfonyl chloride.
- Monitor the reaction progress using a suitable technique, such as Thin Layer Chromatography (TLC).

- Upon completion, quench the reaction by the slow addition of water or a saturated aqueous solution of a mild acid.
- Extract the product with an organic solvent.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure to yield the crude **1-nitropropene**.
- The crude product may be purified by vacuum distillation or column chromatography.

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Health and Safety Information

First Aid Measures

- If Swallowed: Get emergency medical help immediately. Rinse mouth.[5]
- If on Skin: Wash with plenty of water. If skin irritation or rash occurs, get medical help. Take off contaminated clothing and wash it before reuse.[5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, get emergency medical help immediately.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [2] Combustion may produce toxic gases, including nitrogen oxides.

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[6]

Handling and Storage

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use non-sparking tools and take action to prevent static discharges. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[5][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up. Keep away from heat, sparks, open flames, and other ignition sources.[5][6]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[7]
- Skin Protection: Wear protective gloves (e.g., nitrile or neoprene) and a lab coat.[7]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection. A NIOSH-approved respirator with appropriate cartridges should be used if exposure limits are exceeded or irritation is experienced.[5]

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Stability and Reactivity

- Reactivity: Information not available. As a nitroalkene, it may be susceptible to polymerization and may react with strong oxidizing and reducing agents, as well as strong acids and bases.
- Chemical Stability: Information not available. Likely stable under recommended storage conditions.
- Hazardous Decomposition Products: Upon decomposition, it may emit toxic fumes of nitrogen oxides.

Disposal Considerations

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[5] Do not dispose of with household garbage or allow the product to reach the sewage system.

Ecological Information

Detailed ecological information for **1-nitropropene** is not readily available. As with many organic solvents and reagents, it should be prevented from entering drains and waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is essential to consult all available safety information and to conduct a thorough risk assessment before handling **1-nitropropene**. All laboratory work should be conducted by trained professionals in a controlled environment with appropriate safety measures in place.

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